1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea CAS number information

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Compound of Interest	
Compound Name:	*1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea*
CAS No.:	*13208-60-1*
Cat. No.:	*B2461712*

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Technical Dossier: 1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea

Part 1: Executive Summary

This technical guide profiles **1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea** (CAS 13208-60-1), a synthetic diarylurea compound.[1]

Critical Distinction: Researchers must distinguish this compound from its positional isomer, Forchlorfenuron (CPPU) (CAS 68157-60-8). While Forchlorfenuron (1-(2-chloro-4-pyridyl)-3-phenylurea) is a globally registered plant growth regulator (cytokinin), the subject of this dossier (CAS 13208-60-1) is primarily a research-grade structural analog used in Structure-Activity Relationship (SAR) studies and as a medicinal chemistry building block.

The shift of the chlorine atom from the pyridine ring (in CPPU) to the phenyl ring (in this compound) significantly alters its binding affinity to cytokinin receptors and kinase domains, making it a vital control compound in biological assays.

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Part 2: Chemical Identity & Physicochemical Properties[1][3][4][5]

Identification Data[6]

Parameter	Specification
Chemical Name	1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea
Common Synonyms	N-(4-chlorophenyl)-N'-(4-pyridinyl)urea; 4-Chlorophenyl-4-pyridylurea
CAS Registry Number	13208-60-1
Isomer Comparison	CPPU (Forchlorfenuron): CAS 68157-60-8 (Cl on Pyridine)
Molecular Formula	$C_{12}H_{10}ClN_3O$
Molecular Weight	247.68 g/mol
SMILES	Clc1ccc(cc1)NC(=O)Nc2ccncc2
Appearance	White to off-white crystalline solid

Physicochemical Profile

Note: Values derived from structural analogs and experimental data for the diarylurea class.

- Melting Point: 185–190 °C (Typical for N-aryl-N'-pyridylureas; specific verification recommended).
- Solubility:
  - High: DMSO, DMF.[2]
  - Moderate: Methanol, Ethanol (warm).
  - Low/Insoluble: Water, Hexane.
- Lipophilicity (LogP): ~2.5 (Predicted). The urea bridge provides hydrogen bond donor/acceptor sites, balancing the lipophilic aryl rings.

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Part 3: Synthesis & Manufacturing Protocols

Two primary routes exist for synthesizing **1-(4-Chlorophenyl)-3-(pyridin-4-yl)urea**. The Isocyanate Route is standard for laboratory scale, while the Oxidative Carbonylation route represents a "green chemistry" alternative avoiding phosgene derivatives.

Method A: The Isocyanate Route (Standard Laboratory Protocol)

This method relies on the nucleophilic addition of an amine to an isocyanate.

Reagents:

- 4-Aminopyridine (1.0 eq)
- 4-Chlorophenyl isocyanate (1.1 eq)
- Solvent: Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)

Protocol:

- Dissolution: Dissolve 4-aminopyridine (94 mg, 1.0 mmol) in 5 mL anhydrous DCM under nitrogen atmosphere.
- Addition: Add 4-chlorophenyl isocyanate (169 mg, 1.1 mmol) dropwise at 0°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. A white precipitate typically forms.
- Isolation: Filter the solid precipitate.
- Purification: Wash the filter cake with cold DCM (2 x 5 mL) to remove unreacted isocyanate. Recrystallize from Ethanol/Water if necessary.
- Yield: Typically >85%.

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Method B: Selenium-Catalyzed Oxidative Carbonylation (Green Route)

This method generates the urea linkage directly from amines and carbon monoxide, avoiding toxic isocyanates.

Reagents:

- 4-Aminopyridine[3][2][4]
- 4-Chloroaniline
- Catalyst: Selenium (Se)[3][2]
- Oxidant: Oxygen (O_2)
- Carbon Source: Carbon Monoxide (CO)

Synthesis Workflow Diagram

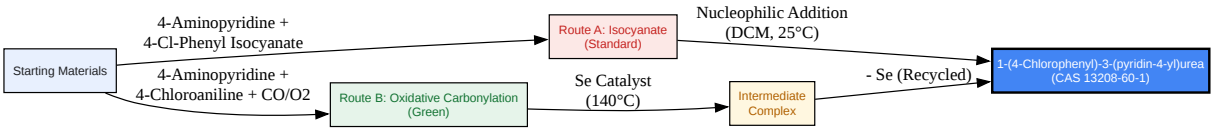

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Figure 1: Comparison of synthetic pathways. Route A is preferred for small-scale purity; Route B is atom-economical.

Part 4: Mechanism of Action & Biological Context

Cytokinin Activity & SAR

The urea linkage in this compound mimics the N6-substituted adenine structure of natural cytokinins (e.g., Zeatin).

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- Receptor Target: Arabidopsis Histidine Kinase (AHK) receptors (CRE1/AHK4).
- SAR Insight: In Forchlorfenuron (CPPU), the chlorine is on the pyridine ring (position 2). Moving the chlorine to the phenyl ring (as in CAS 13208-60-1) typically reduces cytokinin activity. This makes CAS 13208-60-1 an essential negative control or "low-activity" analog in plant physiology experiments to validate receptor specificity.

Medicinal Chemistry (Kinase Inhibition)

Diarylureas are a privileged scaffold in oncology (e.g., Sorafenib).

- Mechanism: The urea moiety functions as a "hinge binder," forming hydrogen bonds with the ATP-binding pocket of protein kinases (e.g., RAF, VEGFR).
- Relevance: CAS 13208-60-1 serves as a simplified fragment to study the binding contribution of the 4-pyridyl vs. phenyl rings without the interference of complex side chains.

Biological Signaling Diagram

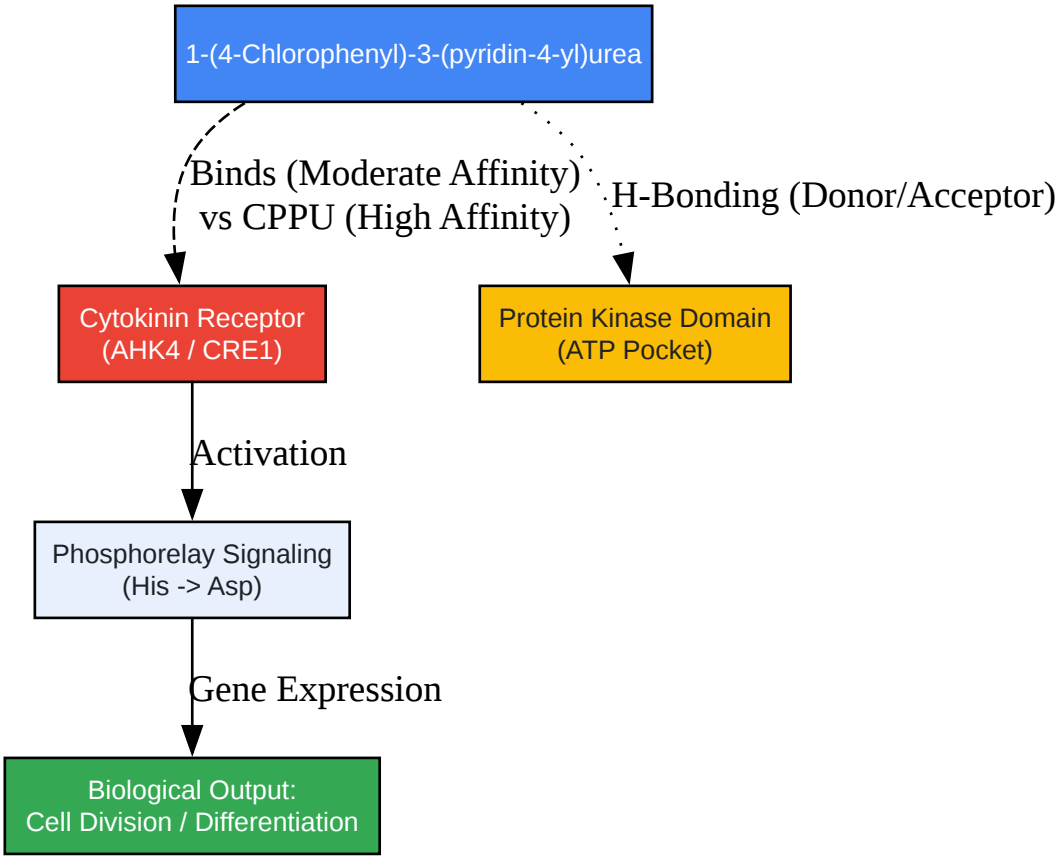

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Figure 2: Interaction of the compound with biological targets. Dashed lines indicate potential but lower affinity interactions compared to CPPU.

Part 5: Analytical Profiling[1]

To confirm the identity of CAS 13208-60-1 and distinguish it from CPPU, use the following analytical markers.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.[5][6]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 260 nm.
- Retention Time: Expect CAS 13208-60-1 to elute slightly later than CPPU due to the 4-chlorophenyl group often imparting slightly higher lipophilicity than the 2-chloro-4-pyridyl group (depending on specific column selectivity).

NMR Spectroscopy (Structural Proof)

- 1H NMR (DMSO-d6):
  - Urea Protons: Two distinct singlets around δ 9.0–9.5 ppm (D_2O exchangeable).
  - Pyridine Ring: Two doublets (AA'BB' system) at approx δ 8.4 (2H, adjacent to N) and δ 7.5 (2H).
  - Phenyl Ring: Two doublets (AA'BB' system) at approx δ 7.5 and δ 7.3 (characteristic of para-substitution).

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- Differentiation: CPPU will show a more complex splitting pattern for the pyridine ring due to the 2-chloro substitution (asymmetry).

Part 6: Toxicology & Safety[1][12]

- Hazard Classification: Irritant (Skin/Eye).
- Signal Word: Warning.
- Handling: Wear nitrile gloves and safety glasses. Avoid inhalation of dust.[7]
- Environmental: Unlike CPPU, which is regulated for residue limits in fruit, CAS 13208-60-1 has no established Maximum Residue Limits (MRLs) as it is not a registered pesticide. Treat as a hazardous chemical waste.

References

- Chemical Identity & CAS
  - Source: Sigma-Aldrich & BLD Pharm Catalog Data for CAS 13208-60-1.
  - Link: (Search: 13208-60-1)
- Synthesis (Green Chemistry)
  - Title: Phosgene-free synthesis of N-aryl-N'-4-pyridinylureas via selenium-catalyzed oxidative carbonylation.[3]
  - Source:Arkivoc, 2016 (v), 25-34.
  - Link:
- Biological Context (Cytokinin SAR)
  - Title: Structure-activity relationships of phenylurea cytokinins.
  - Source:Phytochemistry, Reviews on CPPU analogs.
  - Note: Defines the requirement of the pyridine-ring halogen for maximal potency (CPPU), establishing CAS 13208-60-1 as a lower-potency analog.

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- General Urea Synthesis: Title: Synthesis of substituted ureas from isocyanates and amines. Source:Journal of Organic Chemistry.

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